

Neobritannilactone B: A Technical Guide to its Discovery, Chemistry, and Biological Activity

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Compound of Interest

Compound Name: Neobritannilactone B

Cat. No.: B12403980

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Abstract

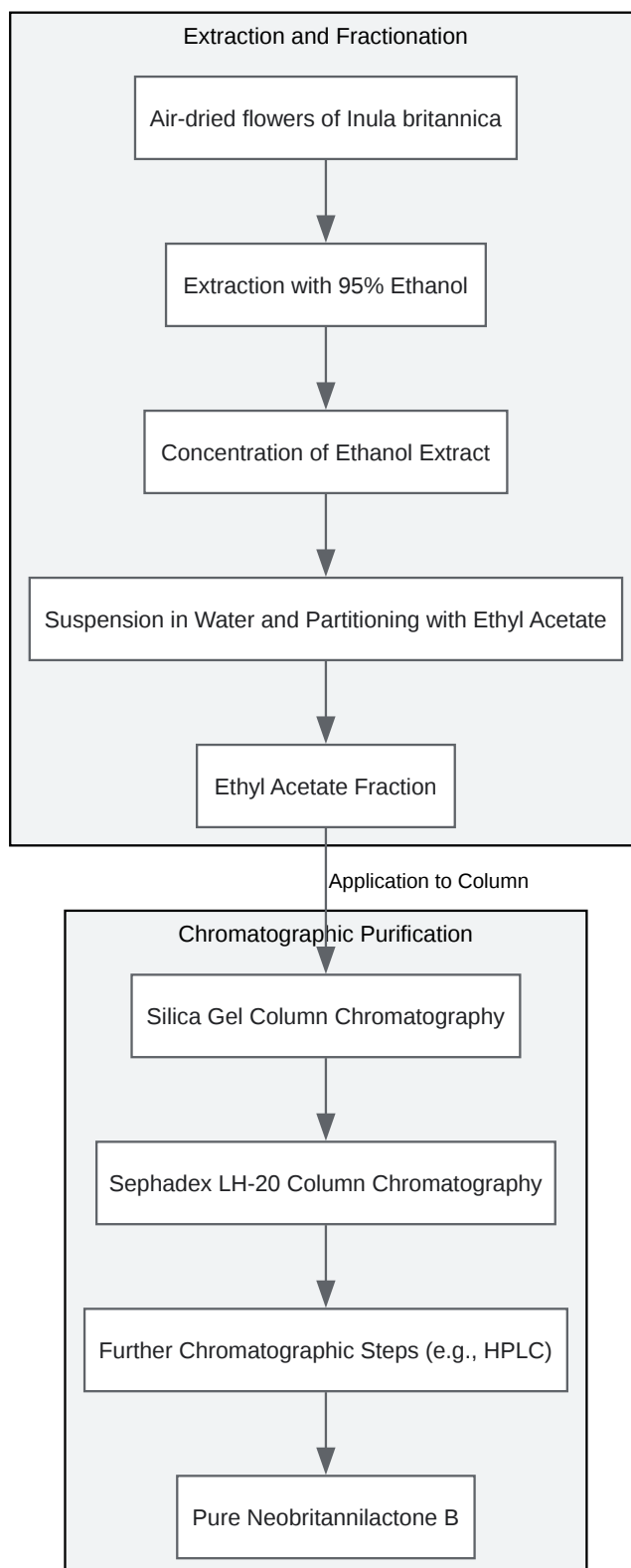
Neobritannilactone B is a sesquiterpene lactone isolated from the flowers of *Inula britannica*, a plant with a history in traditional Chinese medicine. This document provides a comprehensive technical overview of the discovery, history, and biological properties of **Neobritannilactone B**. It includes detailed experimental protocols for its isolation and characterization, a summary of its cytotoxic and apoptosis-inducing activities, and a proposed mechanism of action. All quantitative data is presented in tabular format, and key experimental and signaling pathways are visualized using diagrams.

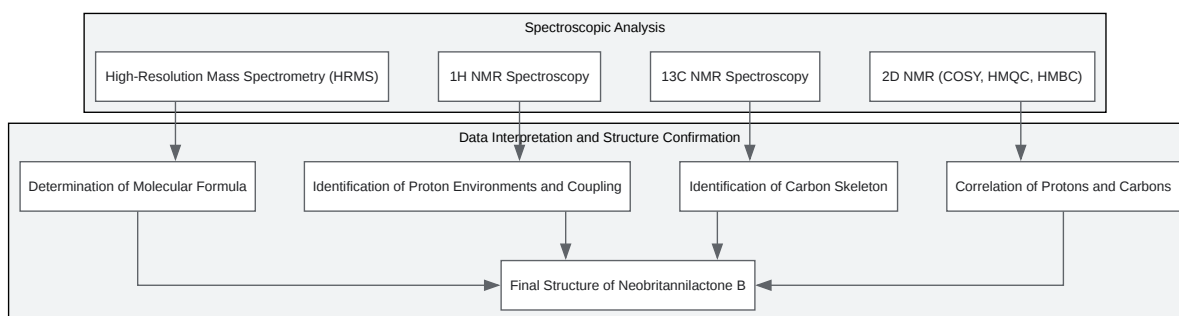
Discovery and History

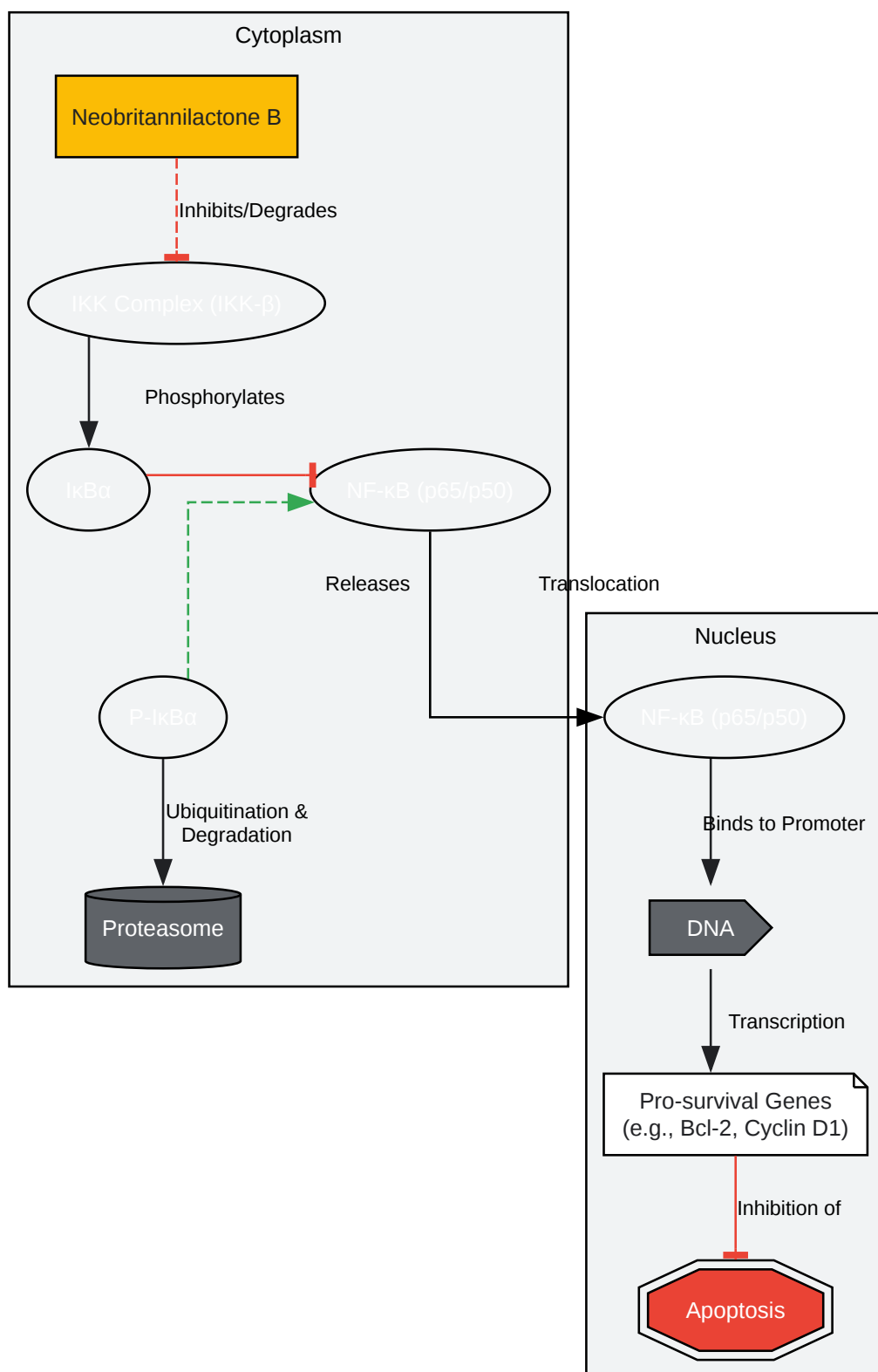
Neobritannilactone B was first isolated from the flowers of *Inula britannica* L., a member of the Asteraceae family.^{[1][2]} This plant, also known as British yellowhead or meadow fleabane, has been used in traditional Chinese and Kampo medicines for treating various ailments, including inflammation, bronchitis, and digestive disorders.^{[1][2][3]} The discovery of **Neobritannilactone B** was the result of bioassay-guided fractionation of *Inula britannica* extracts, a process aimed at identifying the plant's cytotoxic constituents.^{[2][4]} A key study published in the *Journal of Natural Products* detailed the isolation and structure elucidation of **Neobritannilactone B**, alongside other sesquiterpene lactones.^{[2][3]} A United States patent also describes the potential use of **Neobritannilactone B** and its acetylated form as antitumor agents.

Isolation and Purification

The isolation of **Neobritannilactone B** is a multi-step process involving extraction and chromatography. The general workflow is outlined below.







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References

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- 3. pubs.acs.org [pubs.acs.org]
- 4. Cytotoxic sesquiterpene lactones from Inula britannica - PubMed [pubmed.ncbi.nlm.nih.gov]
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